

# 3-Bromo-5-fluoro-1H-indazole safety and handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Bromo-5-fluoro-1H-indazole

Cat. No.: B1292449

[Get Quote](#)

An In-depth Technical Guide on the Safety and Handling of **3-Bromo-5-fluoro-1H-indazole**  
For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be used as a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the specific SDS for the most accurate and up-to-date information before handling this chemical.

## Chemical Identification

| Identifier        | Value  |
|-------------------|--|
| Chemical Name     | 3-Bromo-5-fluoro-1H-indazole                           |
| CAS Number        | 885519-08-4[1][2][3]                                   |
| Molecular Formula | C <sub>7</sub> H <sub>4</sub> BrFN <sub>2</sub> [2][3] |
| Molecular Weight  | 215.02 g/mol [2]                                       |
| MDL Number        | MFCD07781639[2][3]                                     |

## Hazard Identification

**3-Bromo-5-fluoro-1H-indazole** is classified as a hazardous substance. The following tables summarize its GHS classification and associated precautionary statements.

Table 2.1: GHS Hazard Classification

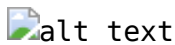
| Pictogram   | Signal Word            | Hazard Statements  |
|---|------------------------|--|
|  | Warning <sup>[2]</sup> | H302: Harmful if swallowed. <sup>[2]</sup><br>H315: Causes skin irritation. <sup>[1]</sup><br><sup>[2]</sup> H319: Causes serious eye irritation. <sup>[1]</sup> <sup>[2]</sup> H335: May cause respiratory irritation. <sup>[1]</sup><br><sup>[2]</sup> |

Table 2.2: GHS Precautionary Statements

| Category       | Code   | Statement   |
|----------------|--|---|
| Prevention     | P261   | Avoid breathing dust/fumes/gas/mist/vapors/spray.[4][5]             |
| P264           | Wash hands and any exposed skin thoroughly after handling.<br>[4][5]   |   |
| P270           | Do not eat, drink or smoke when using this product.[4][5]  |   |
| P271           | Use only outdoors or in a well-ventilated area.[4][5]  |   |
| P280           | Wear protective gloves, protective clothing, eye protection, and face protection.<br>[2][4][5]   |   |
| Response       | P301+P312  | IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.[4] |
| P302+P352      | IF ON SKIN: Wash with plenty of water.[4]  |   |
| P304+P340      | IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]  |   |
| P305+P351+P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][6] |   |
| P337+P313      | If eye irritation persists: Get medical advice/attention.[4]   |   |

|          |                        |   |
|----------|------------------------|---|
| Storage  | P403+P233              | Store in a well-ventilated place. Keep container tightly closed.[4][6]  |
| P405     | Store locked up.[4][6] |   |
| Disposal | P501                   | Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with local regulations.[4] |

## Experimental Protocols: Emergency Procedures

Detailed methodologies for handling exposure or spills are critical for laboratory safety.

### First-Aid Measures

- Eye Contact: Immediately flush eyes with fresh, running water for at least 15 minutes.[7] Ensure complete irrigation by keeping eyelids apart and away from the eye.[4][8] Seek immediate medical attention, especially if pain or irritation persists.[4][8] Removal of contact lenses should only be done by skilled personnel.[4][8]
- Skin Contact: Take off contaminated clothing immediately.[7] Flush the affected skin and hair with running water and soap, if available.[4][8] Seek medical attention if irritation develops or persists.[4][8]
- Inhalation: If fumes, dust, or aerosols are inhaled, remove the victim from the contaminated area to fresh air.[4][7][8] If breathing is difficult, give oxygen.[7] If not breathing, give artificial respiration and seek immediate medical attention.[7]
- Ingestion: If swallowed, rinse mouth with water.[7] Do NOT induce vomiting.[6] Call a Poison Control Center or doctor immediately for treatment advice.[4][7]

### Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7][9]

- Specific Hazards: The substance is non-combustible but may burn, emitting poisonous and potentially corrosive fumes in a fire.[4][8]
- Protective Actions for Fire-Fighters: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[7][9] Cool fire-exposed containers with a water spray from a protected location.[8]

## Accidental Release Measures

- Personal Precautions: Avoid all personal contact, including inhalation of dust.[4][8] Wear recommended personal protective equipment (see Section 4.0). Ensure the area is well-ventilated.
- Spill Cleanup Protocol:
  - Remove all ignition sources.[4]
  - For dry spills, use dry clean-up procedures to avoid generating dust.[4][8]
  - Sweep up, shovel, or use a vacuum designed for hazardous materials.[8]
  - Place the collected material into a suitable, labeled, and sealed container for waste disposal.[4][8]
  - Wash the spill area down with large amounts of water, preventing runoff into drains or waterways.[4][8]
  - If contamination of drains occurs, notify emergency services.[4][8]

## Handling, Storage, and Personal Protection

### Safe Handling

- Use in a well-ventilated area or outdoors.[4]
- Avoid contact with skin and eyes and avoid breathing dust.[4][5][8]
- When handling, do not eat, drink, or smoke.[4][5]

- Wash hands thoroughly with soap and water after handling.<sup>[4]</sup>
- Contaminated work clothes should be laundered separately before reuse.<sup>[4]</sup>

## Storage Conditions

- Store in original, tightly sealed containers.<sup>[4]</sup><sup>[10]</sup>
- Keep in a cool, dry, dark, and well-ventilated place.<sup>[4]</sup><sup>[10]</sup>
- Store away from incompatible materials and foodstuff containers.<sup>[4]</sup>
- Protect containers from physical damage and check regularly for leaks.<sup>[4]</sup>

## Exposure Controls and Personal Protection

Table 4.1: Recommended Personal Protective Equipment (PPE)

| Type                   | Specification  |
|------------------------|--|
| Eye/Face Protection    | Wear tightly fitting safety goggles with side-shields.   |
| Skin Protection        | Wear impervious, chemical-resistant gloves (e.g., nitrile rubber) and protective clothing or overalls. <sup>[4]</sup> <sup>[9]</sup>                           |
| Respiratory Protection | If dust is generated or exposure limits are exceeded, use a full-face respirator with a suitable particle filter (e.g., Type P). <sup>[8]</sup> <sup>[9]</sup> |
| Engineering Controls   | Use in a well-ventilated area. A safety shower and eyewash station should be readily accessible.   |

## Toxicological and Physical Properties

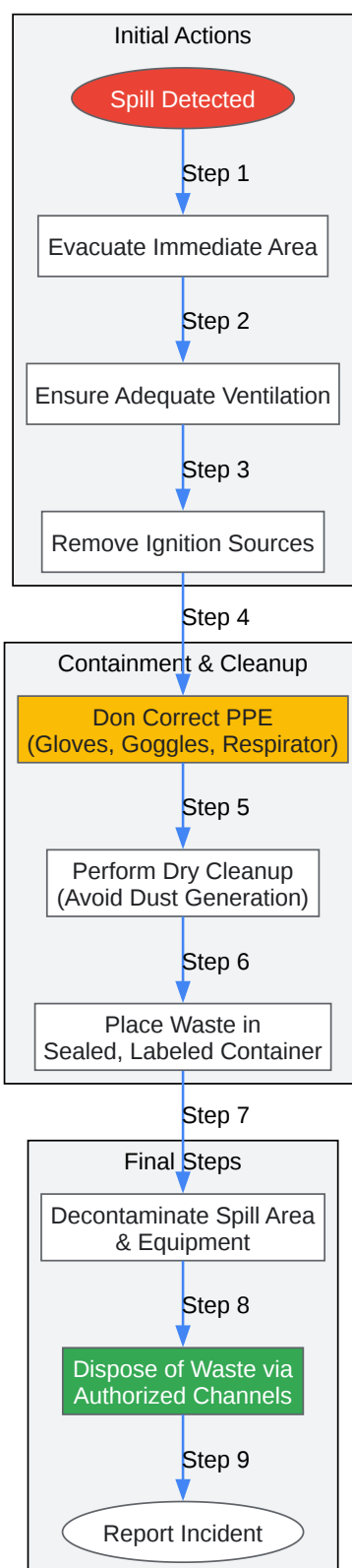
Quantitative toxicological data such as LD50 or LC50 values for **3-Bromo-5-fluoro-1H-indazole** are not readily available in the searched literature. The hazard assessment is based on its classification as an irritant and harmful if swallowed.

Table 5.1: Known Toxicological Effects

| Endpoint                  | Effect                                  |
|---------------------------|---|
| Acute Toxicity (Oral)     | Harmful if swallowed.[2]                |
| Skin Irritation/Corrosion | Causes skin irritation.[1][2]           |
| Eye Irritation/Damage     | Causes serious eye irritation.[1][2]    |
| STOT-Single Exposure      | May cause respiratory irritation.[1][2] |
| Carcinogenicity           | No data available.                      |
| Mutagenicity              | No data available.                      |

## Workflow Visualization

The following diagram illustrates the logical workflow for responding to an accidental spill of **3-Bromo-5-fluoro-1H-indazole**.



[Click to download full resolution via product page](#)

Caption: Workflow for Accidental Spill Response.



**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-BROMO-5-FLUORO (1H)INDAZOLE | 885519-08-4 [amp.chemicalbook.com]
- 2. achmem.com [achmem.com]
- 3. americanelements.com [americanelements.com]
- 4. static.cymitquimica.com [static.cymitquimica.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. echemi.com [echemi.com]
- 8. static.cymitquimica.com [static.cymitquimica.com]
- 9. echemi.com [echemi.com]
- 10. 885522-04-3|3-Bromo-6-fluoro-1H-indazole|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [3-Bromo-5-fluoro-1H-indazole safety and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292449#3-bromo-5-fluoro-1h-indazole-safety-and-handling]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)